

G007-LK degradation and storage best practices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: G007-LK

Cat. No.: B607578

[Get Quote](#)

G007-LK Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of the tankyrase inhibitor, **G007-LK**. Adherence to these guidelines is crucial for ensuring the compound's efficacy and obtaining reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **G007-LK** powder?

A1: **G007-LK** powder should be stored at -20°C for long-term stability, with some suppliers indicating storage at 2-8°C is also acceptable.^{[1][2]} For optimal results, it is recommended to follow the storage temperature specified on the product's certificate of analysis. The powder is stable for up to 3 years when stored at -20°C.^[1] It is also advisable to protect the compound from light.^[2]

Q2: How should I prepare and store **G007-LK** stock solutions?

A2: **G007-LK** is soluble in DMSO.^{[1][2]} It is recommended to use fresh, anhydrous DMSO to prepare stock solutions, as moisture can reduce solubility.^[1] For long-term storage, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C, which can maintain stability for up to one year.^[1] For shorter-term storage, -20°C is acceptable for up to one month.^{[1][2]}

Q3: What are the known degradation pathways for **G007-LK**?

A3: Currently, there is no publicly available data detailing the specific degradation pathways or degradation products of **G007-LK**. To minimize the potential for degradation, it is critical to adhere to the recommended storage and handling procedures.

Q4: How can I tell if my **G007-LK** has degraded?

A4: A significant decrease in the compound's expected biological activity in your experiments could be an indicator of degradation. Other signs might include a visible change in the color or clarity of the stock solution. If you suspect degradation, it is recommended to use a fresh vial of the compound. For definitive assessment, analytical methods such as High-Performance Liquid Chromatography (HPLC) can be used to check the purity of the compound against a reference standard.

Q5: What vehicles can be used for in vivo administration of **G007-LK**?

A5: For in vivo studies, **G007-LK** has been formulated in various vehicles. For intraperitoneal (i.p.) injection, a common vehicle is a mixture of 10% DMSO, 60% PEG400, and 30% saline.[3] Another option for i.p. administration is a formulation of 15% DMSO, 17.5% Cremophor EL, 8.75% ethanol, 8.75% Miglyol 810N, and 50% PBS.[3] For oral gavage, a vehicle consisting of 15% DMSO, 17.5% Cremophor EL, 8.75% Miglyol 810 N, and 8.75% ethanol in phosphate-buffered saline (PBS) has been used.[4] It is recommended to prepare working solutions for in vivo experiments fresh on the day of use.[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no biological activity	Compound degradation due to improper storage.	Use a fresh aliquot of G007-LK stock solution. Ensure stock solutions are stored at -80°C for long-term storage and have not undergone multiple freeze-thaw cycles.
Inaccurate concentration of the stock solution.	Verify the initial weighing of the compound and the volume of the solvent used. If possible, confirm the concentration using a spectrophotometer if the molar extinction coefficient is known.	
Precipitation in stock solution	Use of DMSO that has absorbed moisture.	Prepare a new stock solution using fresh, anhydrous DMSO. [1] Gentle warming and sonication may help to redissolve the compound in some cases.[5]
Exceeded solubility limit.	Check the solubility information provided by the supplier. Sigma-Aldrich states a solubility of 25 mg/mL in DMSO, while Selleck Chemicals indicates up to 100 mg/mL.[1][2] Do not prepare stock solutions at concentrations exceeding the recommended solubility.	
Inconsistent results between experiments	Instability of working solutions.	Prepare fresh working dilutions for each experiment from a frozen stock. For in vivo studies, prepare the

formulation on the day of administration.[5]

Freeze-thaw cycles of the stock solution.

Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.
[1]

Data Summary

G007-LK Storage Recommendations

Format	Storage Temperature	Duration	Special Conditions
Powder	-20°C	Up to 3 years[1]	Protect from light[2]
2-8°C	Short-term	Check supplier's recommendation	
Stock Solution in DMSO	-80°C	Up to 1 year[1]	Aliquot to avoid freeze-thaw
-20°C	Up to 6 months[2]	Aliquot to avoid freeze-thaw	

Experimental Protocols

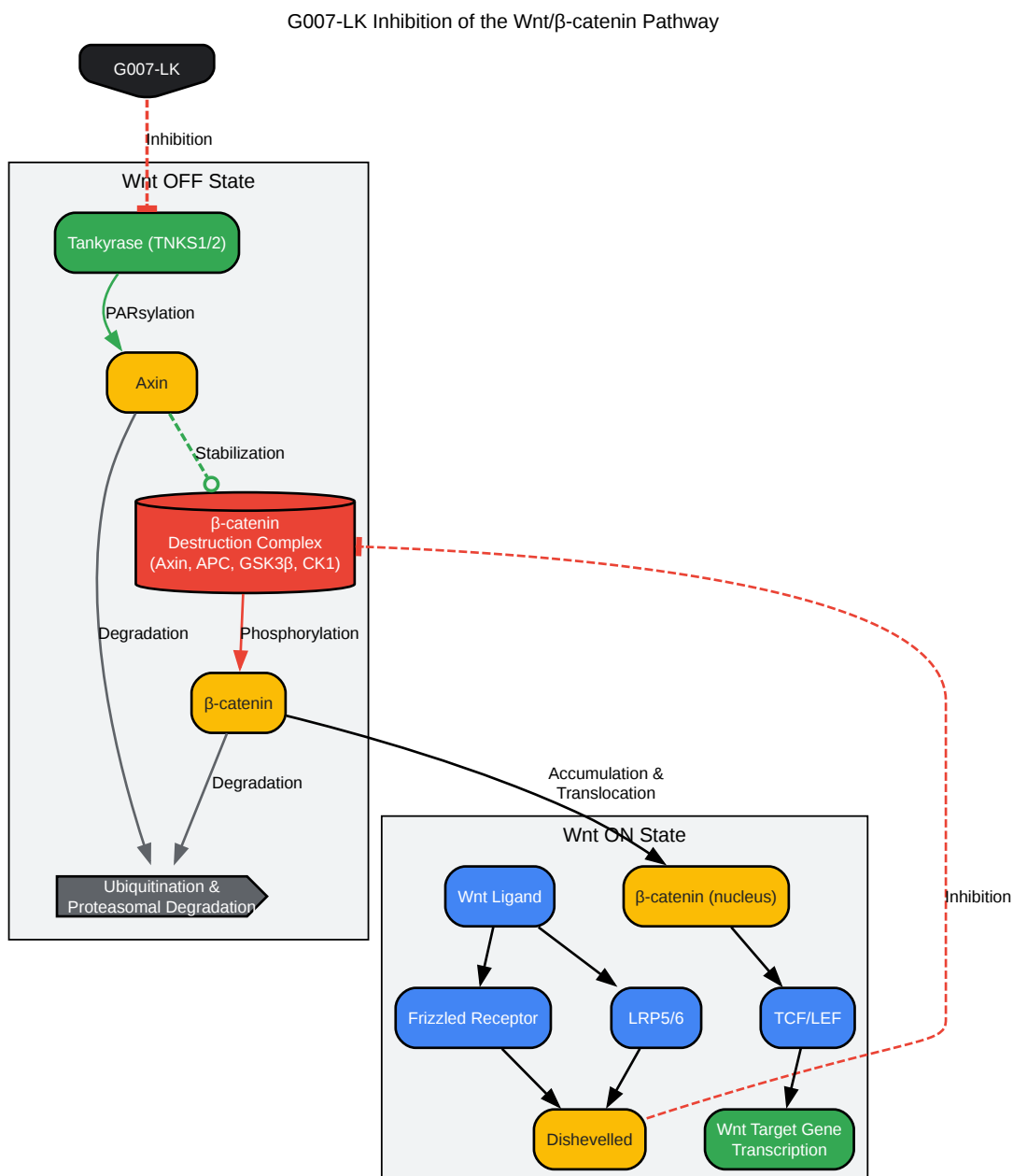
Preparation of G007-LK Stock Solution (10 mM in DMSO)

- Materials: **G007-LK** powder (Molecular Weight: 529.96 g/mol), anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:
 - Allow the **G007-LK** vial to equilibrate to room temperature before opening to prevent condensation.
 - Weigh out the desired amount of **G007-LK** powder using a calibrated analytical balance. For a 10 mM stock solution, this would be 5.3 mg per 1 mL of DMSO.

3. Add the appropriate volume of anhydrous DMSO to the powder.
4. Vortex briefly and/or sonicate in a water bath until the powder is completely dissolved.
5. Aliquot the stock solution into single-use, light-protected tubes.
6. Store the aliquots at -80°C for long-term storage.

Visualizations

G007-LK Mechanism of Action in the Wnt/ β -catenin Pathway

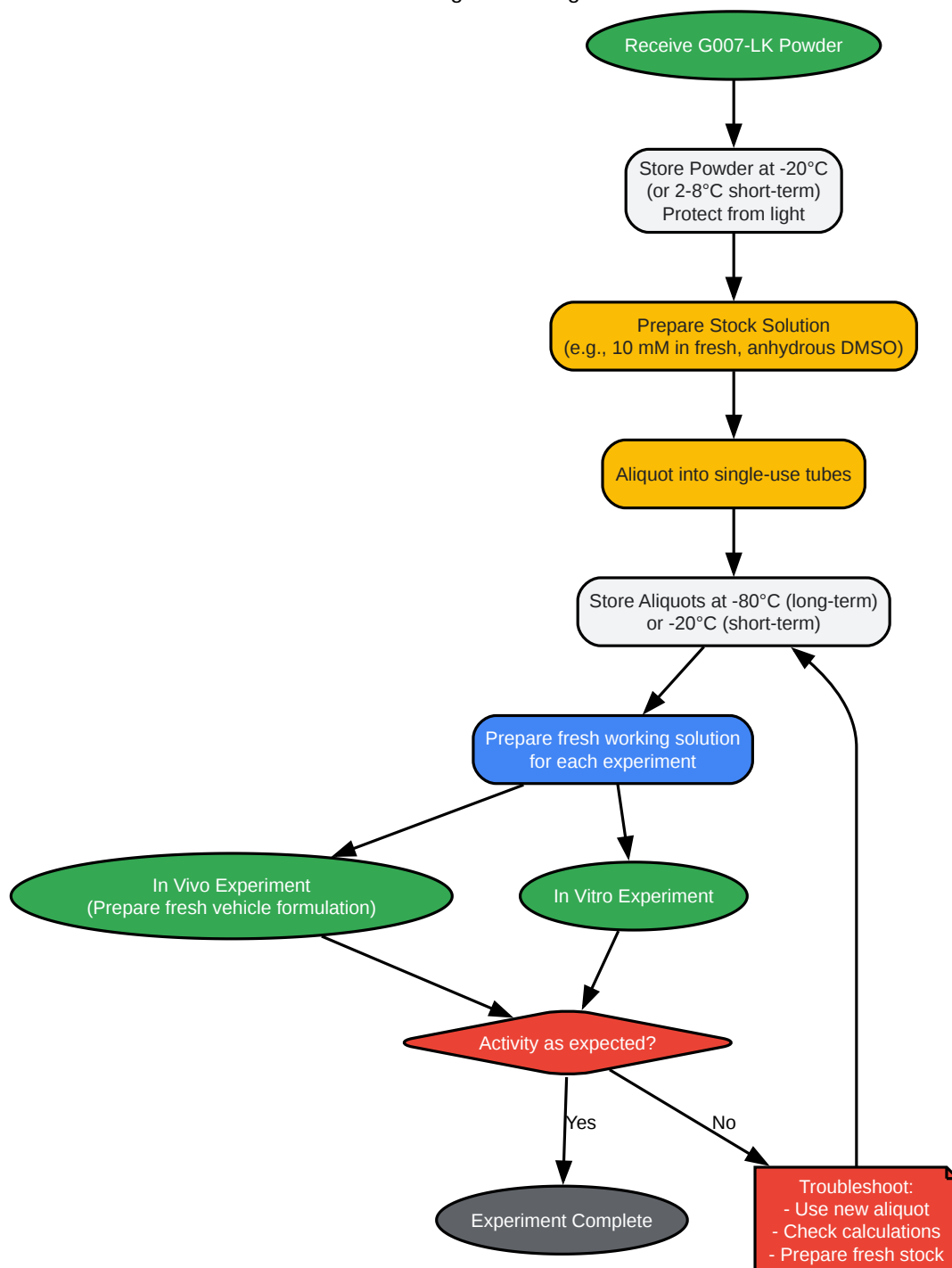


[Click to download full resolution via product page](#)

Caption: **G007-LK** inhibits Tankyrase, stabilizing Axin and promoting β -catenin degradation.

Recommended Workflow for G007-LK Handling and Storage

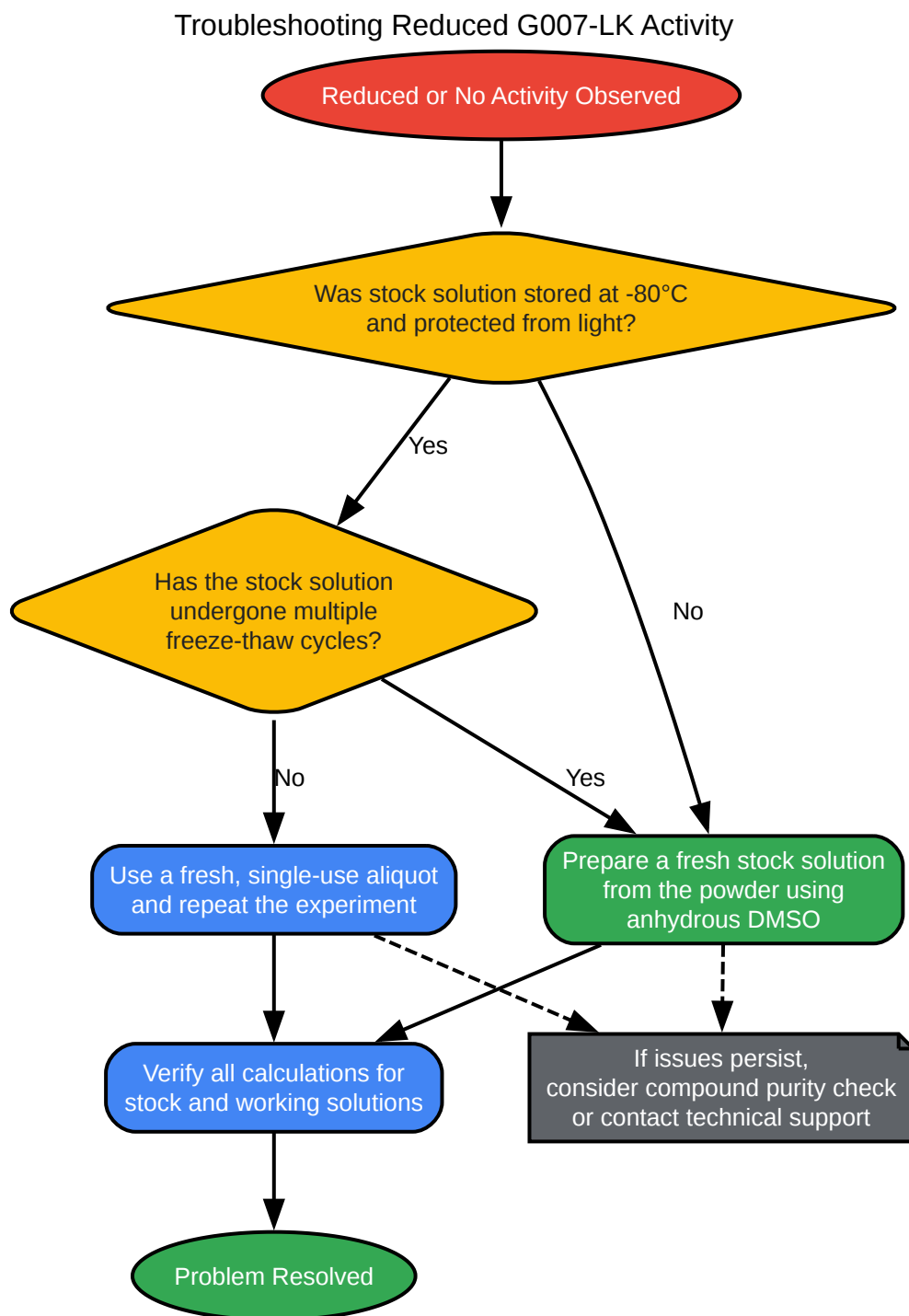
G007-LK Handling and Storage Workflow



[Click to download full resolution via product page](#)

Caption: Recommended workflow for handling and storing **G007-LK** to ensure stability.

Troubleshooting Logic for Reduced **G007-LK** Activity



[Click to download full resolution via product page](#)

Caption: A logical guide to troubleshooting unexpected experimental results with **G007-LK**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. Tankyrase 1/2 Inhibitor VI, G007-LK [sigmaaldrich.com]
- 3. aacrjournals.org [aacrjournals.org]
- 4. The tankyrase inhibitor G007-LK inhibits small intestine LGR5+ stem cell proliferation without altering tissue morphology - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [G007-LK degradation and storage best practices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607578#g007-lk-degradation-and-storage-best-practices]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com